

Navigating the Safe Handling of 8-Bromo-1-octanol: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 8-Bromo-1-octanol

Cat. No.: B1265630

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This in-depth technical guide provides comprehensive safety and handling precautions for **8-Bromo-1-octanol**, a key intermediate in various chemical syntheses. Adherence to these guidelines is crucial to ensure a safe laboratory environment and minimize potential risks associated with the handling of this compound.

Core Safety and Hazard Information

8-Bromo-1-octanol is a colorless to light yellow liquid.^[1] While not classified as a dangerous substance according to GHS (Globally Harmonized System of Classification and Labelling of Chemicals), it may pose moderate health risks.^{[1][2]} Potential hazards include irritation to the skin, eyes, and respiratory tract upon contact or inhalation.^{[1][3]} Ingestion may also be harmful.^[2] It is crucial to note that the chemical, physical, and toxicological properties of **8-Bromo-1-octanol** have not been thoroughly investigated.^[2]

Quantitative Data Summary

For ease of reference and comparison, the key physical and chemical properties of **8-Bromo-1-octanol** are summarized in the table below.

Property	Value	Source
Molecular Formula	C8H17BrO	[1][4][5]
Molecular Weight	209.12 g/mol	[5]
Appearance	Colorless to light yellow, clear liquid	[1][2]
Boiling Point	79 - 80 °C at 0.07 mmHg	[6]
105-106 °C at 5 mmHg	[6]	
125-126 °C at 2 mmHg	[6]	
Density	1.22 g/mL at 25 °C	[4][6]
Flash Point	110 °C (230 °F) - closed cup	[2][6]
Refractive Index	n _{20/D} 1.480	[6]
Storage Temperature	2 - 8 °C	[2][6]

Experimental Protocols: Safe Handling and Emergency Procedures

Strict adherence to established protocols is paramount when working with **8-Bromo-1-octanol** to mitigate exposure and ensure laboratory safety.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense. The following should be worn at all times when handling **8-Bromo-1-octanol**:

- Eye Protection: Safety glasses or goggles are mandatory to prevent eye contact.[2]
- Hand Protection: Protective gloves should be used, especially for prolonged or repeated contact.[2]
- Respiratory Protection: While not generally required, for nuisance exposures, a type OV/AG (US) or type ABEK (EU EN 14387) respirator cartridge should be used.[2] Respirators and

their components must be tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).[2]

- Skin Protection: Wear appropriate protective clothing to prevent skin contact.[3]

Handling and Storage

- Handling: Avoid breathing vapors, mist, or gas.[2] Do not get in eyes, on skin, or on clothing. [3] Wash hands and any exposed skin thoroughly after handling.[3] Use only in a well-ventilated area or outdoors.[3]
- Storage: Store in a cool, dry, and well-ventilated place.[2] Keep the container tightly closed. [2] Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[2] The recommended storage temperature is 2 - 8 °C.[2][6]

Accidental Release Measures

In the event of a spill, the following steps should be taken:

- Personal Precautions: Ensure adequate ventilation and wear appropriate personal protective equipment.[3] Avoid breathing vapors.[2]
- Environmental Precautions: Prevent the product from entering drains.[2]
- Containment and Cleaning Up: Soak up the spill with an inert absorbent material.[3] Collect the material and place it in a suitable, closed container for disposal.[2][3]

First Aid Measures

In case of exposure, immediate action is critical:

- Inhalation: Move the person to fresh air.[2] If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[7] Call a physician if you feel unwell.[3]
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes.[2] [3] If skin irritation occurs or persists, get medical advice/attention.[3] Take off contaminated clothing and wash it before reuse.[3]

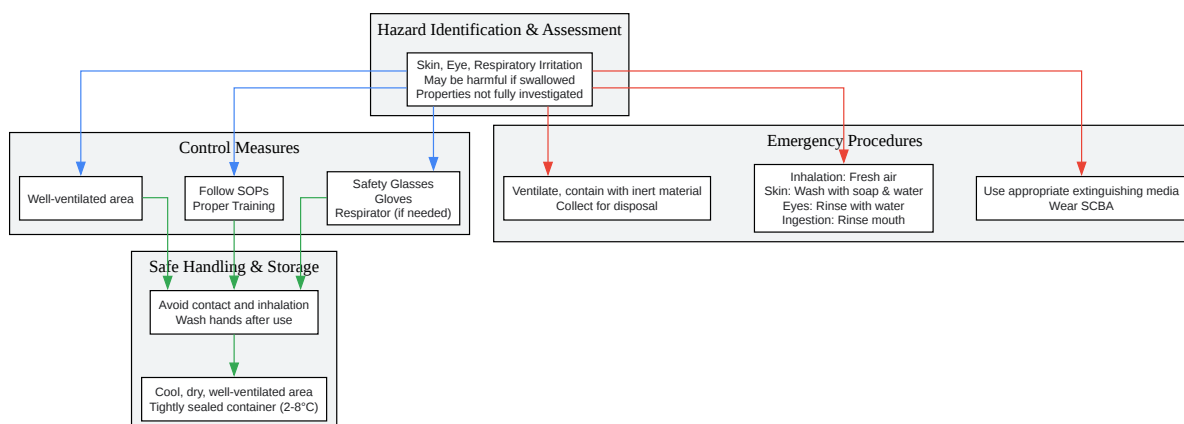
- Eye Contact: Rinse cautiously with water for several minutes.[3] Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes.[3] If eye irritation persists, get medical advice/attention.[3]
- Ingestion: Rinse mouth with water.[2] Never give anything by mouth to an unconscious person.[2] Do NOT induce vomiting.[7]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2]
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) for firefighting if necessary.[2]
- Hazardous Combustion Products: Under fire conditions, hazardous decomposition products such as carbon oxides and hydrogen bromide gas can be formed.[2]

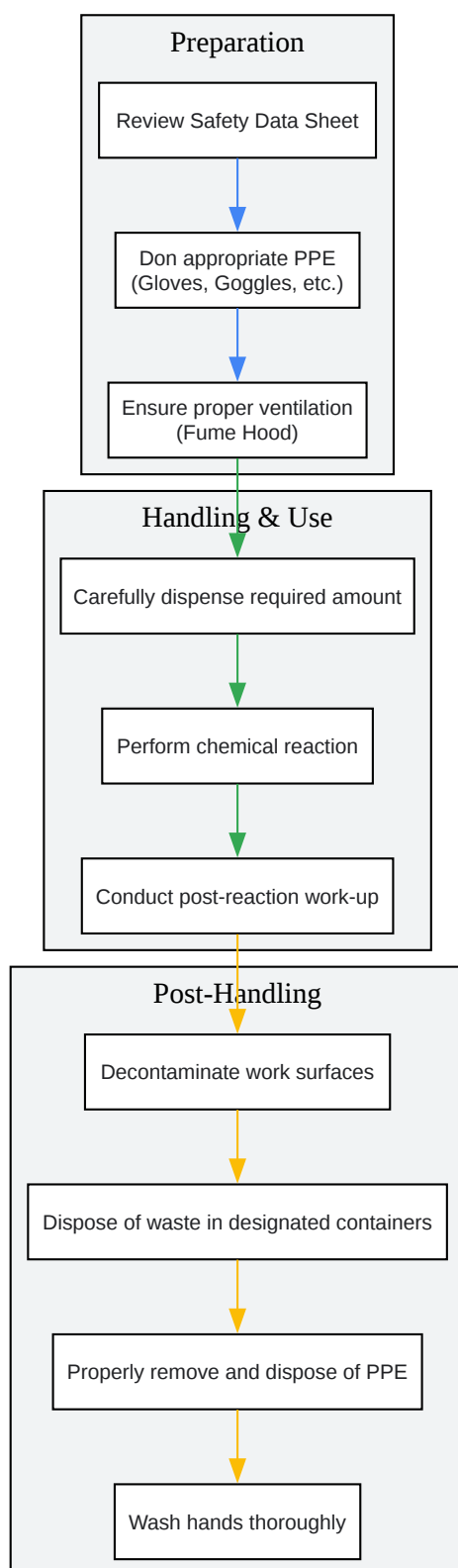
Visualizing Safety Protocols

To further clarify the safety and handling procedures, the following diagrams illustrate key logical relationships and experimental workflows.



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Logical Flow of Safety Precautions



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Typical Laboratory Handling Workflow

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References

- 1. Page loading... [guidechem.com]
- 2. file1.lookchem.com [file1.lookchem.com]
- 3. fishersci.com [fishersci.com]
- 4. chembk.com [chembk.com]
- 5. 1-Octanol, 8-bromo- | C₈H₁₇BrO | CID 162607 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 8-溴-1-辛醇 95% | Sigma-Aldrich [sigmaaldrich.com]
- 7. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Navigating the Safe Handling of 8-Bromo-1-octanol: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1265630#safety-and-handling-precautions-for-8-bromo-1-octanol]

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